

Comparative Guide to Analytical Methods for Betaxolol Hydrochloride Validation

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Compound of Interest

Compound Name: *Betaxolol Hydrochloride*

Cat. No.: *B10753231*

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This guide provides a detailed comparison of High-Performance Liquid Chromatography (HPLC) and Spectrophotometric methods for the quantitative determination of **betaxolol hydrochloride** in pharmaceutical formulations. The information is compiled from various single-laboratory validation studies, offering insights into the performance and experimental protocols of each technique.

Quantitative Performance Comparison

The following tables summarize the validation parameters for different analytical methods applied to **betaxolol hydrochloride**, as reported in the literature. These parameters, defined by the International Conference on Harmonization (ICH) guidelines, are crucial for assessing the reliability and suitability of a method for its intended purpose.

Table 1: Comparison of HPLC Methods for **Betaxolol Hydrochloride** Analysis

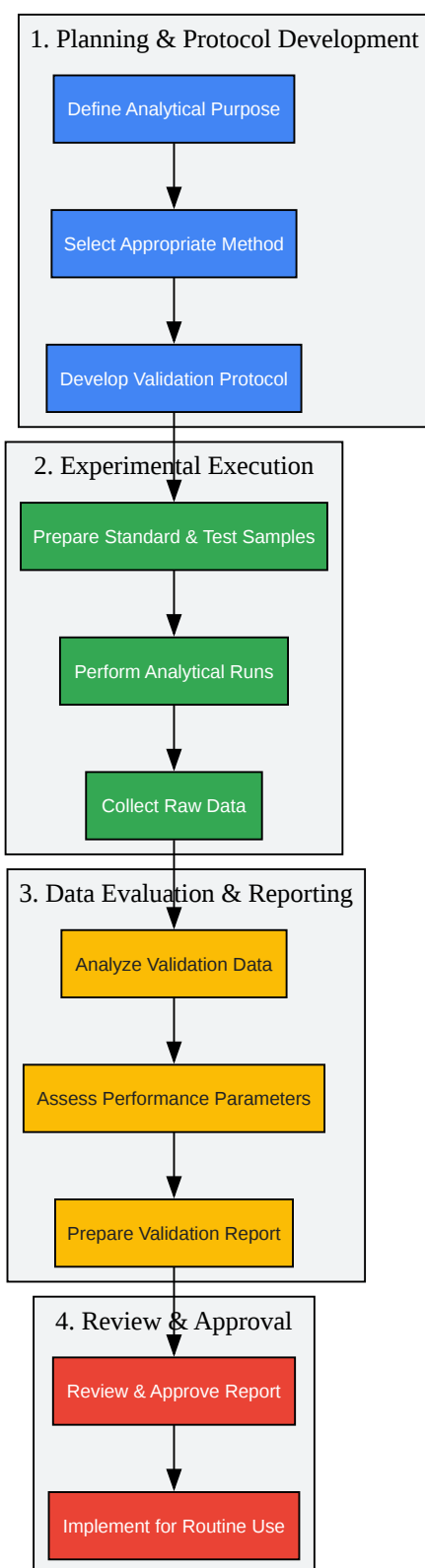
Parameter	Method 1 (RP-HPLC)[1][2][3]	Method 2 (RP-HPLC)	Method 3 (Chiral HPLC)[4]
Linearity Range	25 - 200 µg/mL[1][2][3]	5 - 25 µg/mL	10 - 500 ng/mL[4]
Correlation Coefficient (r ²)	Not explicitly stated, but linearity confirmed	> 0.999	> 0.997[4]
Accuracy (% Recovery)	100.01% - 101.35%[1][2]	Not explicitly stated	97.4% - 102.0%[4]
Precision (% RSD)	System: 0.41%, Method: 0.53%[1]	Not explicitly stated	1.1% - 1.7%[4]
Limit of Detection (LOD)	1.30 µg/mL[5]	Not explicitly stated	5 ng/mL[4]
Limit of Quantification (LOQ)	20 µg/mL[5]	Not explicitly stated	10 ng/mL[4]
Retention Time	1.72 min[1][2][5]	4 - 6 min	S-enantiomer: 11.3 min, R-enantiomer: 12.6 min[4]

Table 2: Comparison of Spectrophotometric Methods for **Betaxolol Hydrochloride** Analysis

Parameter	Method 1 (Oxidative Coupling)[6]	Method 2 (Ion-Pair Complexation)
Linearity Range	5 - 30 µg/mL[6]	1.65 - 2.75 mg/100 ml
Correlation Coefficient (r)	0.9997[6]	Not explicitly stated, but linearity confirmed
Accuracy (% Recovery)	99.10% - 100.90%[6]	Not explicitly stated
Precision (% RSD)	0.72% - 4.48%[6]	Not explicitly stated
Molar Absorptivity	7.64 x 10 ³ L/mol/cm[6]	10786 L/mol/cm
Wavelength (λ _{max})	405 nm[6]	408 nm

Experimental Workflow and Method Validation

The following diagram illustrates a generalized workflow for the validation of an analytical method, a critical process to ensure the reliability of results.



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